

Proper Disposal of BMS-561392: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BMS-561392

CAS No.: 611227-74-8

Cat. No.: B1667220

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **BMS-561392** are paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **BMS-561392** is not publicly available, this guide provides essential safety and logistical information based on general best practices for the disposal of research-grade chemical compounds.

BMS-561392 is a potent and selective inhibitor of Tumor Necrosis Factor-alpha Converting Enzyme (TACE), also known as ADAM17.^{[1][2][3]} It is intended for research use only.^[1] Although it is shipped as a non-hazardous chemical, adherence to proper disposal protocols is crucial.^[4]

Key Safety and Handling Information

Prior to disposal, it is essential to understand the handling and storage requirements for **BMS-561392** to ensure the safety of laboratory personnel.

Parameter	Recommendation
Storage (Short-term)	0 - 4°C for days to weeks ^[4]
Storage (Long-term)	-20°C for months to years ^[4]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical. ^[4]
Solubility	Soluble in DMSO, not in water. ^[4]

Step-by-Step Disposal Procedures

The following procedures are based on general guidelines for the disposal of chemical waste from laboratories. Always consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

1. Personal Protective Equipment (PPE): Before handling **BMS-561392** for disposal, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

2. Waste Segregation: Proper segregation of chemical waste is critical to prevent incompatible materials from mixing.

- Solid Waste: Collect any solid **BMS-561392**, contaminated personal protective equipment (e.g., gloves, weighing paper), and empty vials in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **BMS-561392** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines. Given its solubility in DMSO, this solvent will likely be part of the liquid waste stream.

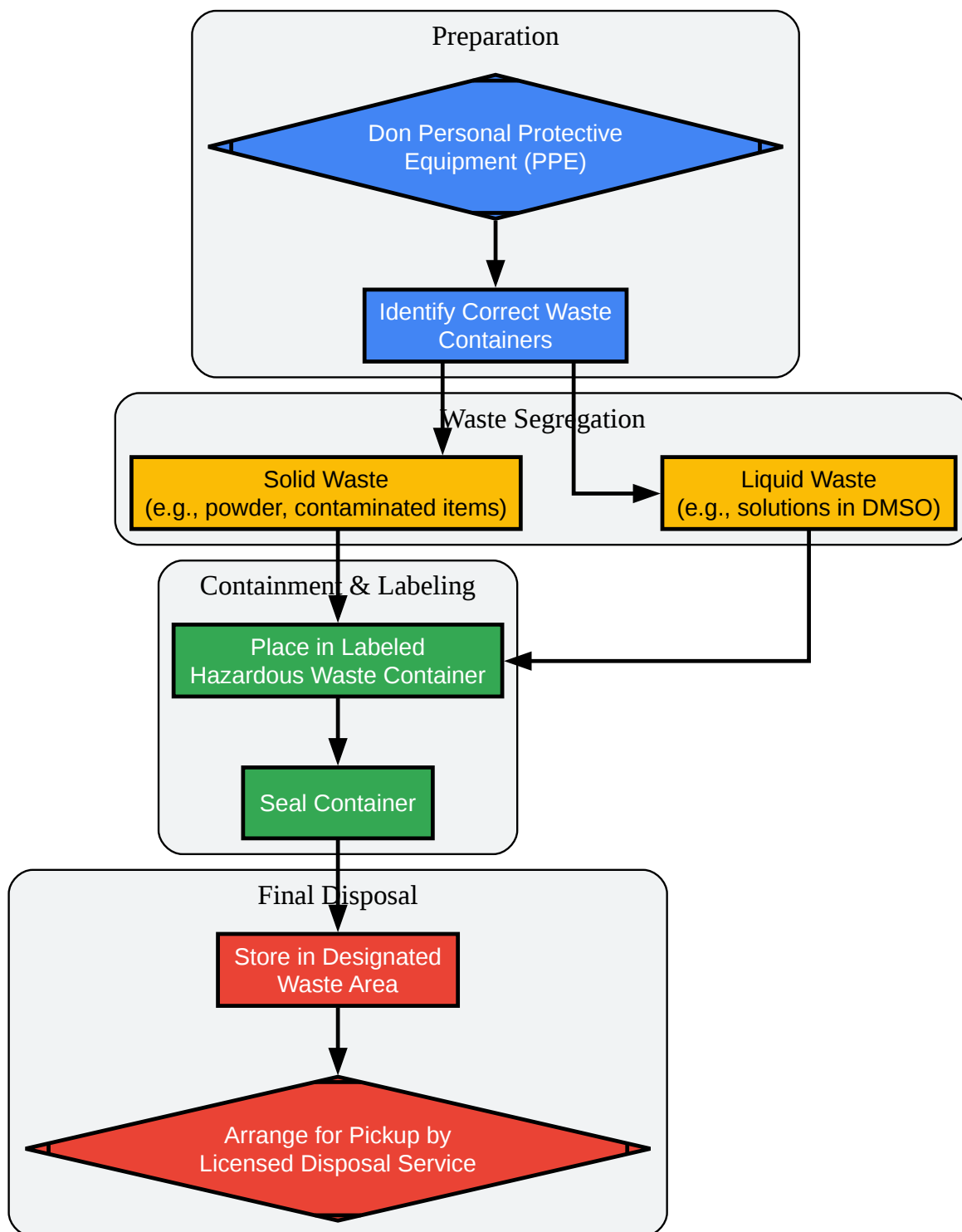
3. Labeling: All waste containers must be accurately and clearly labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**BMS-561392**"
- The concentration and quantity of the waste
- The date of accumulation
- The name of the principal investigator and laboratory contact information

4. Storage of Waste: Store waste containers in a designated, secure area away from general laboratory traffic. Ensure containers are kept closed except when adding waste.

5. Disposal: All chemical waste must be disposed of through your institution's licensed hazardous waste disposal program. Never dispose of **BMS-561392**, or any other laboratory chemical, down the drain or in the regular trash.

Experimental Workflow for Disposal

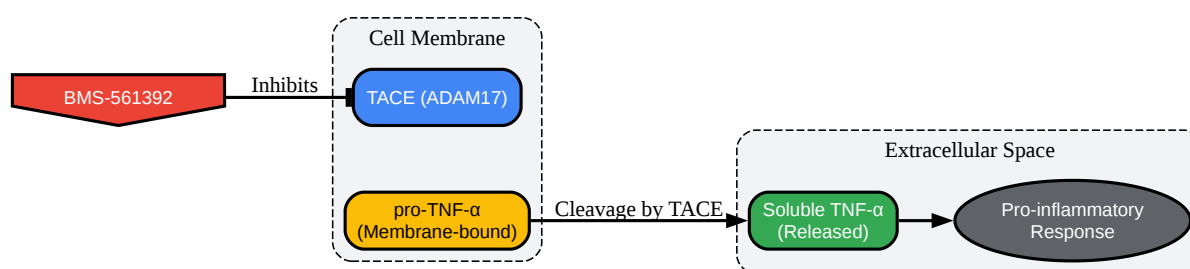


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Caption: Disposal workflow for **BMS-561392**.

Signaling Pathway Inhibition by BMS-561392

BMS-561392 functions by inhibiting TACE, which is a key enzyme in the processing and release of the pro-inflammatory cytokine Tumor Necrosis Factor-alpha (TNF- α). The following diagram illustrates this mechanism of action.



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Caption: BMS-561392 inhibits TACE, preventing pro-TNF- α cleavage.

By adhering to these guidelines, laboratory professionals can ensure the safe and responsible disposal of **BMS-561392**, minimizing risks to both personnel and the environment. Always prioritize your institution's specific safety protocols and consult with your EHS department for any questions or clarifications.

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